

Salinazid Overview and Properties

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Compound Focus: Salinazid

CAS No.: 495-84-1

Cat. No.: S542346

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Salinazid, also known as Nupasal or Nilazid, is an anti-tuberculosis agent [1]. It is an aromatic carboxylic acid and a pyridinemonocarboxylic acid with the molecular formula $C_{13}H_{11}N_3O_2$ and a molecular weight of 241.25 g/mol [1].

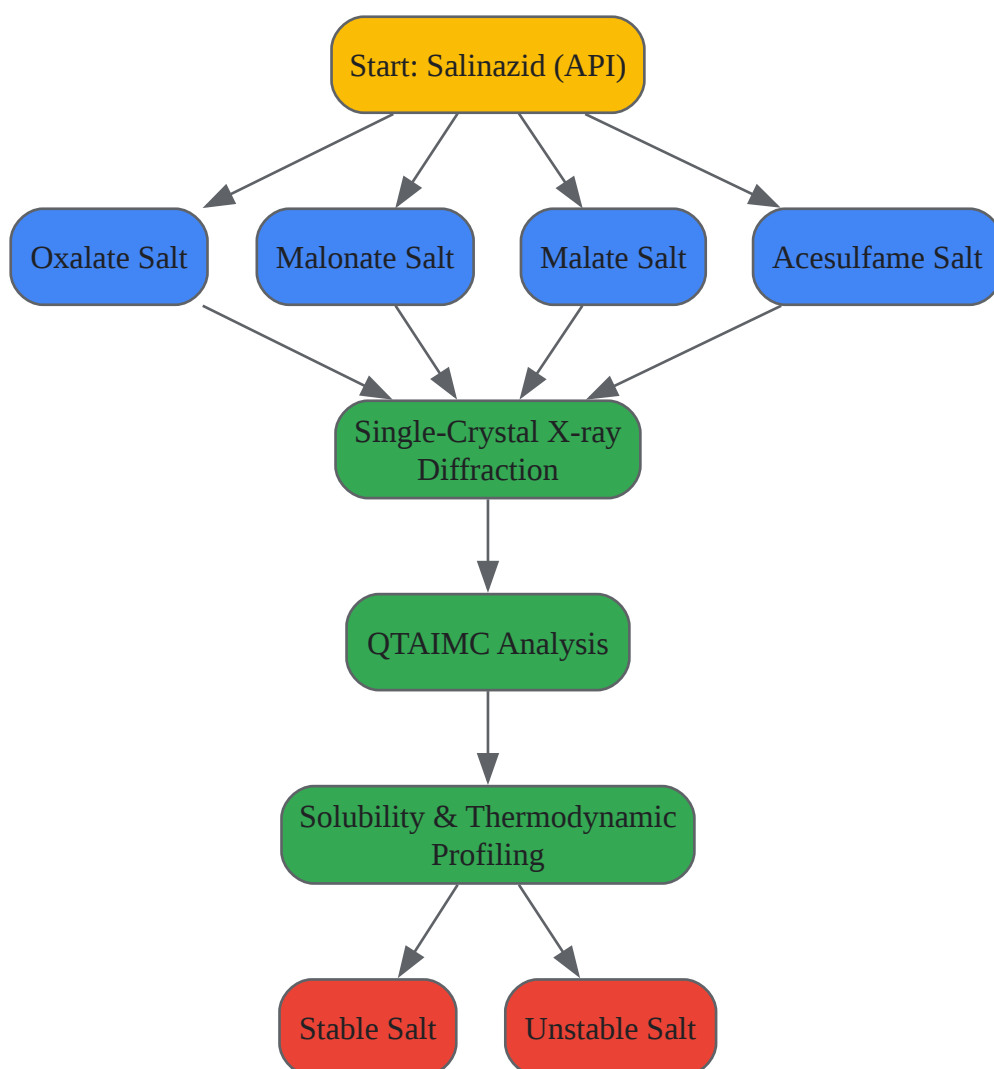
The table below summarizes its core physicochemical properties:

Property	Value
Molecular Formula	$C_{13}H_{11}N_3O_2$ [1]
Molecular Weight	241.25 g/mol [1]
CAS Number	495-84-1 [1] [2]
Melting Point	232-233 °C [1]
LogP	1.942 [1]
Hydrogen Bond Donor Count	2 [1]
Hydrogen Bond Acceptor Count	4 [1]

Pharmaceutical Salts and Solubility Enhancement

Pure **Salinazid** has **low aqueous solubility**, a major challenge for its bioavailability and therapeutic application [3]. Research has created pharmaceutical salts with dicarboxylic acids to improve dissolution properties [3].

The experimental workflow for this research is summarized in the diagram below.



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Experimental workflow for **Salinazid** salt development and analysis.

The diagram above shows that crystal structures of salts were determined, hydrogen bond energies were estimated, and dissolution stability was tested [3]. Key findings on the resulting salts are in the table below.

Salt Former	Solubility Improvement	Stability in Aqueous Dissolution	Key Finding
Oxalic Acid	33x	Stable	Substantial, stable solubility improvement [3]
Acesulfame	18x	Stable	Significant solubility improvement [3]
Malonic Acid	-	Incongruent dissolution	Rapid transformation to pure Salinazid [3]
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The **oxalate and acesulfame salts** are the most promising, providing substantial solubility improvements while remaining stable during dissolution without transforming back into the pure API [3]. The **malonate and malate salts** dissolved incongruently and underwent a rapid **solution-mediated transformation** to form pure **salinazid**, making them unsuitable for development [3].

Molecular Interactions in Stable Salts

The stability and solubility of the salts are governed by distinct hydrogen bond motifs within their crystal structures [3]. The oxalate and malate salts are stabilized by a **bifurcated $N^+-H\cdots O^-$ and $N^+-H\cdots O$ hydrogen bond synthon** [3]. In contrast, the malonate salt is primarily stabilized via a classic **pyridinium-carboxylate heterosynthon** [3].

Experimental Protocol for Salt Solubility

The key experiment for evaluating the solubility and stability of the synthesized salts is the **aqueous dissolution experiment** [3].

- **Sample Preparation:** Place an excess amount of each pharmaceutical salt (e.g., oxalate, malonate, malate, acesulfame) into separate vials.
- **Solvent Addition:** Add a known volume of purified water to each vial.

- **Equilibration:** Agitate the suspensions in a thermostated water bath shaker. The experiment should be conducted at a constant temperature (e.g., 25°C) until equilibrium is reached, which may take several hours.
- **Sampling & Analysis:**
 - Withdraw a sample of the saturated solution.
 - Filter the sample immediately using a syringe filter.
 - Analyze the concentration of **Salinazid** in the filtrate using a suitable analytical method, such as **High-Performance Liquid Chromatography (HPLC)**.
- **Solid-Phase Characterization:** After the dissolution experiment, recover the solid material from the vial and analyze it using **X-ray Powder Diffraction (XRPD)**. This confirms whether the salt remained stable or transformed into pure **Salinazid** during dissolution.

This guide synthesizes technical information for researchers. The experimental protocols and solubility data should be validated in your own laboratory setting.

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References

1. | Cu(II) ionophore | CAS# 495-84-1 | InvivoChem Salinazid [[invivochem.com](https://www.invivochem.com)]
2. | The Merck Index Online Salinazid [[merckindex.rsc.org](https://www.merckindex.rsc.org)]
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